

Mass Spectrometry of 2,2-Dimethyl-1,3-dithiane: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the mass spectrometry data for **2,2-Dimethyl-1,3-dithiane**, a heterocyclic compound with applications in organic synthesis. This document outlines the expected mass spectral data, a detailed experimental protocol for its analysis by gas chromatography-mass spectrometry (GC-MS), and visual representations of the analytical workflow and fragmentation pathway.

Physicochemical Properties

A summary of the key physicochemical properties of **2,2-Dimethyl-1,3-dithiane** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C6H12S2	[1]
Molecular Weight	148.29 g/mol	[1]
Exact Mass	148.03804273 Da	[1]
CAS Number	6007-22-3	[1]
IUPAC Name	2,2-dimethyl-1,3-dithiane	[1]



Mass Spectrometry Data

The primary method for analyzing volatile and semi-volatile compounds like **2,2-Dimethyl-1,3-dithiane** is Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI).

Electron Ionization Mass Spectrum

Electron ionization of **2,2-Dimethyl-1,3-dithiane** results in the formation of a molecular ion (M+) and various fragment ions. The mass spectrum is characterized by a molecular ion peak at an m/z of 148.[1] Due to the lack of a publicly available, comprehensive fragmentation table, Table 2 summarizes the expected major fragment ions based on the structure of the molecule and common fragmentation patterns of thioacetals. The relative intensities are estimations and may vary based on experimental conditions.

m/z	Proposed Fragment Ion	Proposed Structure	Relative Intensity (Estimated)
148	[C6H12S2]+• (Molecular Ion)	[M]+•	High
133	[C5H9S2]+	[M - CH3]+	Moderate
105	[C4H9S]+	[M - CH3 - C2H4]+	Moderate to High
87	[C4H7S]+	[M - CH3 - S]+	Moderate
74	[C2H6S2]+•	[CH2S2CH2]+•	High
59	[C2H3S]+	[CH3CS]+	Moderate
41	[C3H5]+	[Allyl Cation]+	Low to Moderate

Experimental Protocol: GC-MS Analysis

The following is a representative protocol for the analysis of **2,2-Dimethyl-1,3-dithiane** using a standard Gas Chromatography-Mass Spectrometry system. This protocol is based on established methods for the analysis of volatile sulfur compounds.[2][3][4]

Sample Preparation



- Standard Solution: Prepare a stock solution of **2,2-Dimethyl-1,3-dithiane** in a volatile, non-polar solvent such as dichloromethane or hexane at a concentration of **1** mg/mL.
- Working Standards: Create a series of working standards by serial dilution of the stock solution to establish a calibration curve. Recommended concentrations range from 1 μ g/mL to 100 μ g/mL.
- Sample Matrix: For samples in a complex matrix, a sample preparation technique such as solid-phase microextraction (SPME) may be employed to extract and concentrate the analyte before injection.[2][4]

Gas Chromatography (GC) Conditions

- Injector: Split/splitless injector, operated in splitless mode for trace analysis or with a split ratio of 20:1 for higher concentrations.
- Injector Temperature: 250 °C.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Column: A non-polar or medium-polarity capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 μm film thickness).
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Final hold: 5 minutes at 280 °C.

Mass Spectrometry (MS) Conditions

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Ion Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.

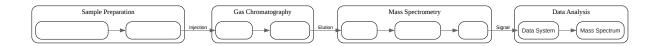


- Mass Range: Scan from m/z 40 to 200.
- Solvent Delay: 3 minutes.

Visualizations

GC-MS Experimental Workflow

The following diagram illustrates the general workflow for the analysis of **2,2-Dimethyl-1,3-dithiane** by GC-MS.



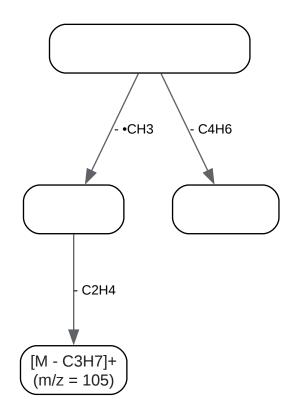
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A generalized workflow for GC-MS analysis.

Proposed Fragmentation Pathway

The following diagram illustrates a logical relationship for the fragmentation of **2,2-Dimethyl-1,3-dithiane** under electron ionization.





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A plausible fragmentation pathway for **2,2-Dimethyl-1,3-dithiane**.

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